

# Navigating the Disposal of IR-820: A Comprehensive Guide to Safety and Compliance

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For researchers, scientists, and drug development professionals utilizing the near-infrared dye IR-820, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step protocol for the safe handling and disposal of IR-820 waste, aligning with general laboratory chemical waste management principles. While IR-820's parent compound, Indocyanine Green, is not classified as a hazardous chemical by the Occupational Safety and Health Administration (OSHA), it is prudent to handle and dispose of it as a chemical waste to minimize environmental impact and ensure regulatory compliance.[1]

### **Key Chemical and Safety Data for IR-820**

A clear understanding of **IR-820**'s properties is foundational to its safe handling and disposal. The following table summarizes key quantitative data for **IR-820**.

Property	Value	Source
Molecular Formula	C46H50CIN2NaO6S2	Sigma-Aldrich
Molecular Weight	849.47 g/mol	Sigma-Aldrich
Appearance	Solid	MedChemExpress
Storage Class	11 (Combustible Solids)	Sigma-Aldrich
Solubility	Soluble in DMSO or methanol	Chemodex[2]



## Step-by-Step Disposal Protocol for IR-820 Waste

The following procedures are designed to provide clear, actionable guidance for the disposal of various forms of **IR-820** waste, from unused solid product to contaminated labware.

#### **Unused or Expired Solid IR-820**

Unused or expired solid IR-820 should be treated as chemical waste.

- Containment: Keep the solid IR-820 in its original, clearly labeled container. If the original
  container is compromised, transfer the contents to a new, compatible container that can be
  securely sealed.
- Labeling: Ensure the container is labeled as "Hazardous Waste" and clearly identifies the contents as "IR-820."
- Storage: Store the container in a designated "Satellite Accumulation Area" for hazardous waste.[3] This area should be away from incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed hazardous material disposal company.[1]

#### **IR-820 Solutions**

Solutions containing **IR-820**, including stock solutions and experimental working solutions, must be disposed of as chemical waste. Do not pour **IR-820** solutions down the drain.[1][4]

- Collection: Collect all aqueous and solvent-based solutions containing IR-820 in a dedicated, leak-proof, and chemically compatible waste container.
- Segregation: Do not mix **IR-820** waste with other incompatible waste streams. For instance, if a flammable solvent was used to dissolve the **IR-820**, the waste should be segregated as flammable organic waste.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "IR-820," and the solvent used.





- Storage: Keep the waste container sealed when not in use and store it in the designated Satellite Accumulation Area.
- Disposal: Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor for proper disposal.

## **Contaminated Labware and Personal Protective Equipment (PPE)**

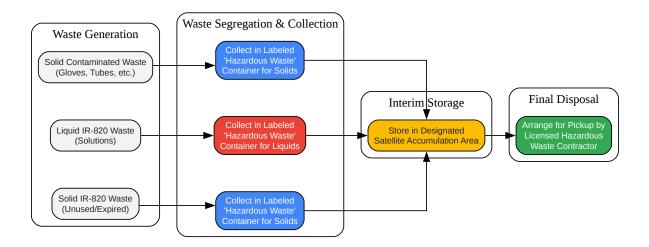
Items such as pipette tips, centrifuge tubes, gloves, and bench paper that are contaminated with **IR-820** should be disposed of as solid chemical waste.

- Collection: Place all contaminated solid waste into a designated, clearly labeled, and sealed container or a durable, leak-proof plastic bag.
- Labeling: Label the container or bag as "Hazardous Waste IR-820 Contaminated Debris."
- Disposal: Dispose of the container or bag through your institution's hazardous waste program. Do not dispose of this waste in the regular trash.

#### **Experimental Workflow for Waste Segregation**

To facilitate proper waste management, a clear workflow should be established within the laboratory.





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Caption: Workflow for the segregation and disposal of **IR-820** waste.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **IR-820**, fostering a secure working environment and upholding environmental stewardship. Always consult your institution's specific guidelines and the most current Safety Data Sheet (SDS) for chemical waste disposal.

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